Introduction: The Privileged 4-Anilinoquinazoline Scaffold

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Compound of Interest

Compound Name:	*4-Chloro-6,7-dimethoxy-2-methylquinazoline*
CAS No.:	*50377-49-6*
Cat. No.:	*B1313140*

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The 4-anilinoquinazoline core is a cornerstone in modern medicinal chemistry, widely recognized as a "privileged structure" due to its ability to bind to a multitude of biological targets.[1][2] This scaffold is particularly prominent in the development of kinase inhibitors, which are crucial for targeted cancer therapy.[3] Derivatives of 4-anilinoquinazoline form the basis of numerous approved anticancer drugs, including gefitinib and erlotinib, which function by inhibiting the epidermal growth factor receptor (EGFR) tyrosine kinase.[3][4][5]

The specific substitution pattern of the quinazoline ring significantly influences its biological activity. The 6,7-dimethoxy groups are frequently incorporated into potent kinase inhibitors, enhancing binding affinity and modulating pharmacokinetic properties. The 2-methyl group can also play a role in defining the molecule's interaction with the target protein.

This application note provides a comprehensive guide for the multi-step synthesis of 2-methyl-4-anilino-6,7-dimethoxyquinazolines. It is designed for researchers in synthetic chemistry and drug development, offering not only detailed, validated protocols but also the underlying scientific rationale for each synthetic transformation.

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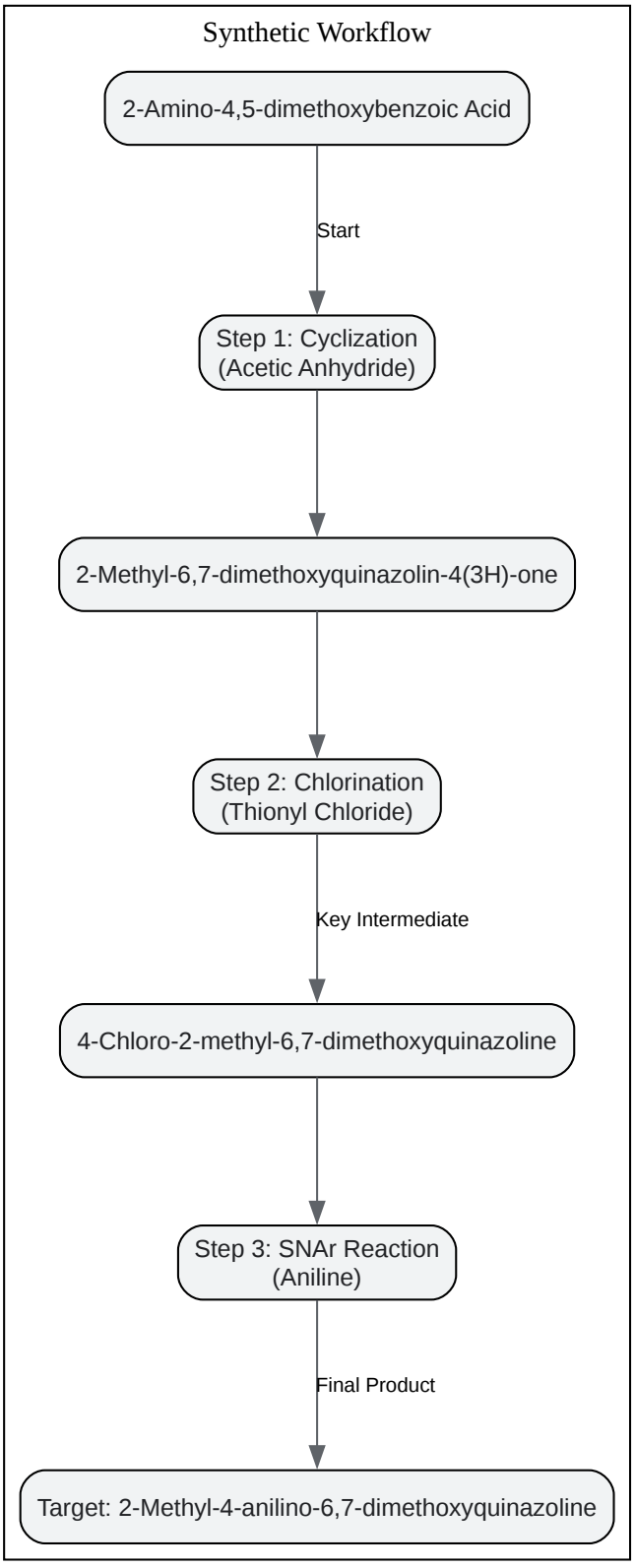
Overall Synthetic Strategy

The synthesis is accomplished via a robust four-step sequence, commencing with a commercially available anthranilic acid derivative. The strategy is designed to build the heterocyclic core, activate it for substitution, and finally couple it with the desired aniline moiety.

The general synthetic workflow is as follows:

- Cyclization: Construction of the quinazolinone ring system from 2-amino-4,5-dimethoxybenzoic acid and acetic anhydride.
- Chlorination: Activation of the C4 position by converting the quinazolinone to a 4-chloroquinazoline intermediate.
- Nucleophilic Aromatic Substitution (SNAr): Coupling of the 4-chloroquinazoline with a selected aniline to form the final product.

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Fig 1. Overall synthetic workflow for 2-methyl-4-anilino-6,7-dimethoxyquinazolines.

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Mechanism and Scientific Rationale

A thorough understanding of the reaction mechanisms is crucial for optimizing conditions and troubleshooting potential issues. The key transformation in this synthesis is the regioselective Nucleophilic Aromatic Substitution (SNAr).

The SNAr Reaction on the Quinazoline Ring

Aromatic rings are typically electron-rich and undergo electrophilic substitution. However, the quinazoline ring system, particularly its pyrimidine portion, is rendered electron-deficient by the presence of two electronegative nitrogen atoms.[6] This electron deficiency makes the ring susceptible to attack by nucleophiles, such as anilines.

The reaction proceeds via a two-step addition-elimination mechanism:

- Nucleophilic Addition: The lone pair of electrons on the aniline's nitrogen atom attacks the electron-deficient C4 carbon of the quinazoline ring. This step is typically the rate-determining step and results in the formation of a resonance-stabilized anionic intermediate known as a Meisenheimer complex.[7]

- Elimination: The aromaticity of the ring is restored by the expulsion of the chloride leaving group.

The C4 position is significantly more reactive towards nucleophiles than the C2 position.[8] This regioselectivity is attributed to the greater ability of the nitrogen at position 3 to stabilize the negative charge of the Meisenheimer intermediate formed upon attack at C4.[1][2] This inherent electronic property allows the substitution to proceed selectively at the C4 position under relatively mild conditions.[1]

Fig 2. The addition-elimination mechanism of the SNAr reaction.

Detailed Experimental Protocols

Disclaimer: All chemical syntheses should be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

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Step 1: Synthesis of 2-Methyl-6,7-dimethoxyquinazolin-4(3H)-one

This step involves the cyclization of an anthranilic acid derivative with acetic anhydride, which serves as both the acetylating agent and a dehydrating agent to facilitate ring closure.

Materials and Reagents:

- 2-Amino-4,5-dimethoxybenzoic acid (1.0 eq)
- Acetic anhydride (3.0 eq)
- Pyridine (catalytic amount)
- Ethanol
- Deionized water

Procedure:

- To a round-bottom flask equipped with a reflux condenser, add 2-amino-4,5-dimethoxybenzoic acid (e.g., 19.7 g, 0.1 mol).
- Add acetic anhydride (28.2 mL, 0.3 mol) and a few drops of pyridine.
- Heat the mixture to reflux (approx. 140°C) and maintain for 3 hours. Monitor the reaction by TLC (e.g., using 10% Methanol in Dichloromethane).
- After completion, cool the reaction mixture to room temperature.
- Slowly pour the cooled mixture into ice-cold water (200 mL) with vigorous stirring to precipitate the product and quench excess acetic anhydride.
- Filter the resulting solid precipitate using a Büchner funnel and wash thoroughly with cold water until the filtrate is neutral.
- Recrystallize the crude product from hot ethanol to yield pure 2-methyl-6,7-dimethoxyquinazolin-4(3H)-one as a white crystalline solid.

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- Dry the product in a vacuum oven at 60°C.

Step 2: Synthesis of 4-Chloro-2-methyl-6,7-dimethoxyquinazoline

The hydroxyl group of the quinazolinone is converted into a chloride, a good leaving group, which activates the C4 position for the subsequent SNAr reaction. Thionyl chloride is an effective reagent for this transformation.[9]

Materials and Reagents:

- 2-Methyl-6,7-dimethoxyquinazolin-4(3H)-one (1.0 eq)
- Thionyl chloride ($SOCl_2$) (approx. 20 eq)
- N,N-Dimethylformamide (DMF) (catalytic amount)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- Suspend 2-methyl-6,7-dimethoxyquinazolin-4(3H)-one (e.g., 11.0 g, 0.05 mol) in thionyl chloride (37 mL, 0.5 mol) in a round-bottom flask equipped with a reflux condenser and a gas trap.
- Add a catalytic amount of DMF (approx. 0.5 mL).
- Heat the mixture to reflux (approx. 80°C) for 3 hours. The suspension should gradually dissolve to form a clear solution.
- After the reaction is complete, cool the mixture to room temperature and remove the excess thionyl chloride under reduced pressure.
- Carefully dilute the residue with DCM (100 mL) and pour it onto crushed ice (200 g).

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- Neutralize the aqueous layer by slowly adding saturated sodium bicarbonate solution until the pH reaches 7-8.
- Separate the organic layer, and extract the aqueous layer with DCM (2 x 50 mL).
- Combine the organic layers, wash with brine (50 mL), dry over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate under reduced pressure to yield 4-chloro-2-methyl-6,7-dimethoxyquinazoline as a solid.[9]

Step 3: Synthesis of 2-Methyl-4-anilino-6,7-dimethoxyquinazoline

This is the final convergent step where the activated quinazoline core is coupled with the desired aniline via an SNAr reaction.[10][11]

Materials and Reagents:

- 4-Chloro-2-methyl-6,7-dimethoxyquinazoline (1.0 eq)
- Aniline (or substituted aniline) (1.1 eq)
- Isopropanol (IPA)
- Triethylamine (TEA) (optional, as a base)

Procedure:

- Dissolve 4-chloro-2-methyl-6,7-dimethoxyquinazoline (e.g., 4.77 g, 0.02 mol) in isopropanol (100 mL) in a round-bottom flask.
- Add the desired aniline (e.g., 2.05 mL, 0.022 mol). If using an aniline salt, add an equivalent of a non-nucleophilic base like triethylamine.
- Heat the mixture to reflux (approx. 82°C) for 4-6 hours. Monitor the reaction progress by TLC.
- Upon completion, cool the reaction mixture to room temperature. A precipitate of the product may form.

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- If a precipitate forms, filter the solid, wash with cold isopropanol, and then diethyl ether to obtain the crude product.
- If no precipitate forms, concentrate the solvent under reduced pressure.
- Purify the crude product by recrystallization (e.g., from ethanol or acetonitrile) or by column chromatography on silica gel to afford the pure 2-methyl-4-anilino-6,7-dimethoxyquinazoline.

Quantitative Data Summary

Step	Reactant 1	Reactant 2	Key Conditions	Solvent	Typical Yield
1	2-Amino-4,5-dimethoxybenzoic acid	Acetic Anhydride	Reflux, 3h	None	85-95%
2	2-Methyl-6,7-dimethoxyquinazolin-4(3H)-one	Thionyl Chloride	Reflux, 3h	Thionyl Chloride	80-91%[9]
3	4-Chloro-2-methyl-6,7-dimethoxyquinazoline	Aniline	Reflux, 4-6h	Isopropanol	70-90%

Characterization

The identity and purity of the final product and intermediates should be confirmed using standard analytical techniques:

- ^{1}H and ^{13}C NMR: To confirm the chemical structure and the successful incorporation of all fragments.
- Mass Spectrometry (MS): To verify the molecular weight of the synthesized compound.
- FT-IR Spectroscopy: To identify key functional groups.

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- Melting Point: As an indicator of purity.

Conclusion and Applications

The synthetic route detailed in this note provides a reliable and efficient method for producing 2-methyl-4-anilino-6,7-dimethoxyquinazolines. These compounds are of significant interest in drug discovery, particularly for the development of novel anti-cancer agents.[12] The 4-anilinoquinazoline scaffold is a proven pharmacophore for inhibiting various protein kinases involved in tumor growth and proliferation.[13] The synthesized molecules can serve as lead compounds for further optimization or as tool compounds for probing kinase biology.

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